

Application Notes and Protocols: 1-Chloro-1-methylcyclopentane in Organic Synthesis

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Compound of Interest

Compound Name: 1-Chloro-1-methylcyclopentane

Cat. No.: B8640889

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Introduction

1-Chloro-1-methylcyclopentane is a versatile cyclic alkyl halide that serves as a valuable building block in organic synthesis. Its tertiary chloride structure dictates its reactivity, making it a precursor for a variety of functionalized cyclopentyl moieties through nucleophilic substitution, elimination, and organometallic reactions. These reactions are fundamental in the construction of more complex molecules, including those with potential applications in materials science and pharmaceutical development. This document provides detailed application notes and experimental protocols for key synthetic transformations involving **1-Chloro-1-methylcyclopentane**.

Physicochemical Data

Property	Value
Molecular Formula	C ₆ H ₁₁ Cl
Molecular Weight	118.60 g/mol
CAS Number	6196-85-6
Appearance	Pale yellow liquid
Solubility	Soluble in most organic solvents (e.g., pentane, chloroform, DCM)

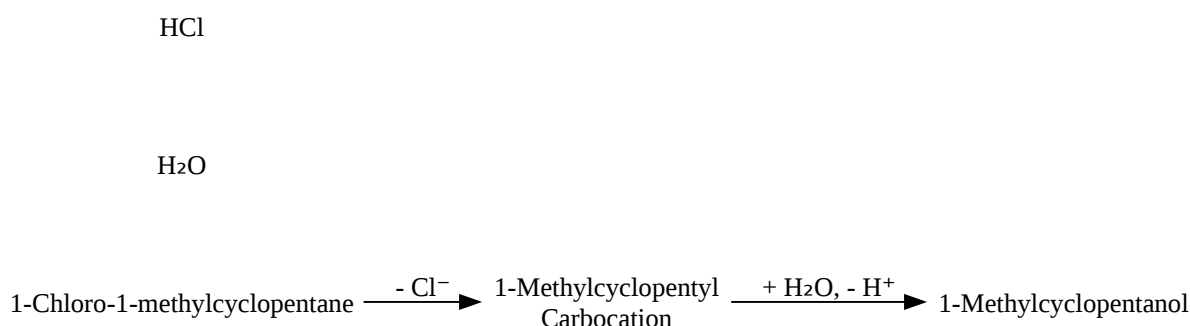
Applications in Organic Synthesis

1-Chloro-1-methylcyclopentane is a key intermediate for the introduction of the 1-methylcyclopentyl group into organic molecules. Its primary applications lie in nucleophilic substitution and elimination reactions, as well as in the formation of organometallic reagents.

Nucleophilic Substitution (S_N1) Reactions

Due to the stable tertiary carbocation intermediate formed upon chloride departure, **1-Chloro-1-methylcyclopentane** readily undergoes S_N1 reactions. A prime example is its hydrolysis to 1-methylcyclopentanol.^[1]

Reaction Scheme:



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Caption: S_N1 hydrolysis of **1-Chloro-1-methylcyclopentane**.

Experimental Protocol: Synthesis of 1-Methylcyclopentanol

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add **1-Chloro-1-methylcyclopentane** (5.93 g, 0.05 mol) to a mixture of water (25 mL) and acetone (25 mL) to aid solubility.
- **Reaction Conditions:** Heat the mixture to reflux (approximately 70-80 °C) and maintain for 2 hours. Monitor the reaction progress by thin-layer chromatography (TLC).

- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Neutralize the solution with a saturated sodium bicarbonate solution.
- **Extraction:** Extract the aqueous mixture with diethyl ether (3 x 30 mL).
- **Drying and Evaporation:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by distillation to yield pure 1-methylcyclopentanol.

Quantitative Data:

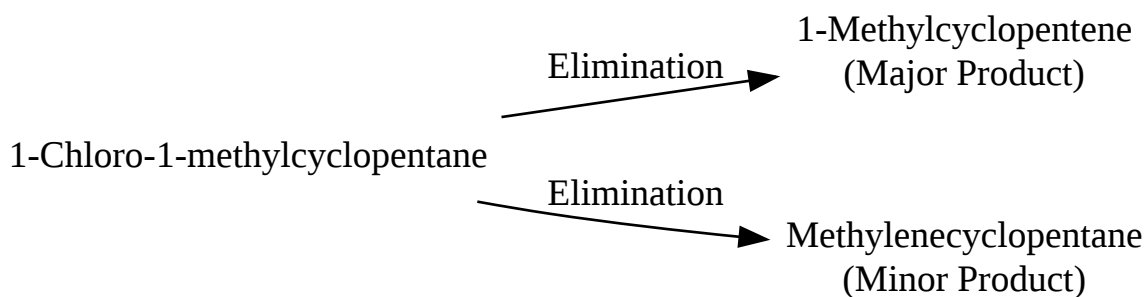
Reactant	Molar Mass (g/mol)	Amount (mol)	Volume/Mass	Product	Molar Mass (g/mol)	Theoretical Yield (g)	Typical Yield (%)
1-Chloro-1-methylcyclopentane	118.60	0.05	5.93 g	1-Methylcyclopentanol	100.16	5.01	85-95

Elimination (E1/E2) Reactions

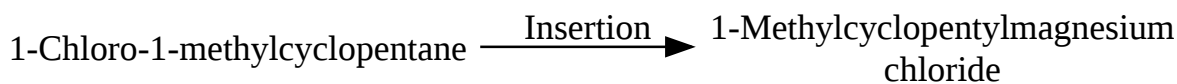
When treated with a strong, non-nucleophilic base, **1-Chloro-1-methylcyclopentane** undergoes elimination to form alkenes. The major product is typically the more substituted alkene, in accordance with Zaitsev's rule.^[2] For instance, reaction with potassium hydroxide in ethanol yields 1-methylcyclopentene as the major product.^[1]

Reaction Scheme:

KOH, Ethanol



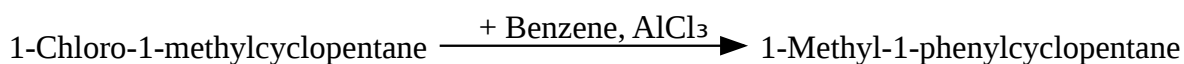
Mg, THF



HCl

AlCl₃

Benzene



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References

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- 2. chemguide.co.uk [chemguide.co.uk]
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